

Application Notes and Protocols for SU11274 in Cancer Research

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Compound of Interest

Compound Name: SU11274

Cat. No.: B1681149

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Introduction

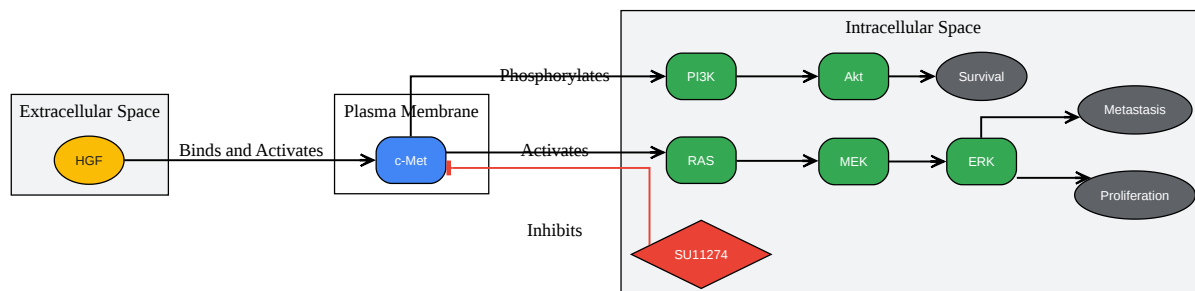
SU11274 is a potent and selective small-molecule inhibitor of the c-Met receptor tyrosine kinase.[1][2][3] The c-Met pathway, when activated by its ligand, hepatocyte growth factor (HGF), plays a crucial role in cell proliferation, survival, migration, and invasion. Dysregulation of the HGF/c-Met signaling axis is implicated in the progression and metastasis of numerous cancers, making it a key target for therapeutic intervention.[4][5][6] **SU11274** competitively binds to the ATP-binding site in the catalytic domain of c-Met, inhibiting its kinase activity and downstream signaling.[5] These application notes provide a comprehensive overview of **SU11274**'s effects on tumor growth and metastasis, along with detailed protocols for its use in preclinical cancer research.

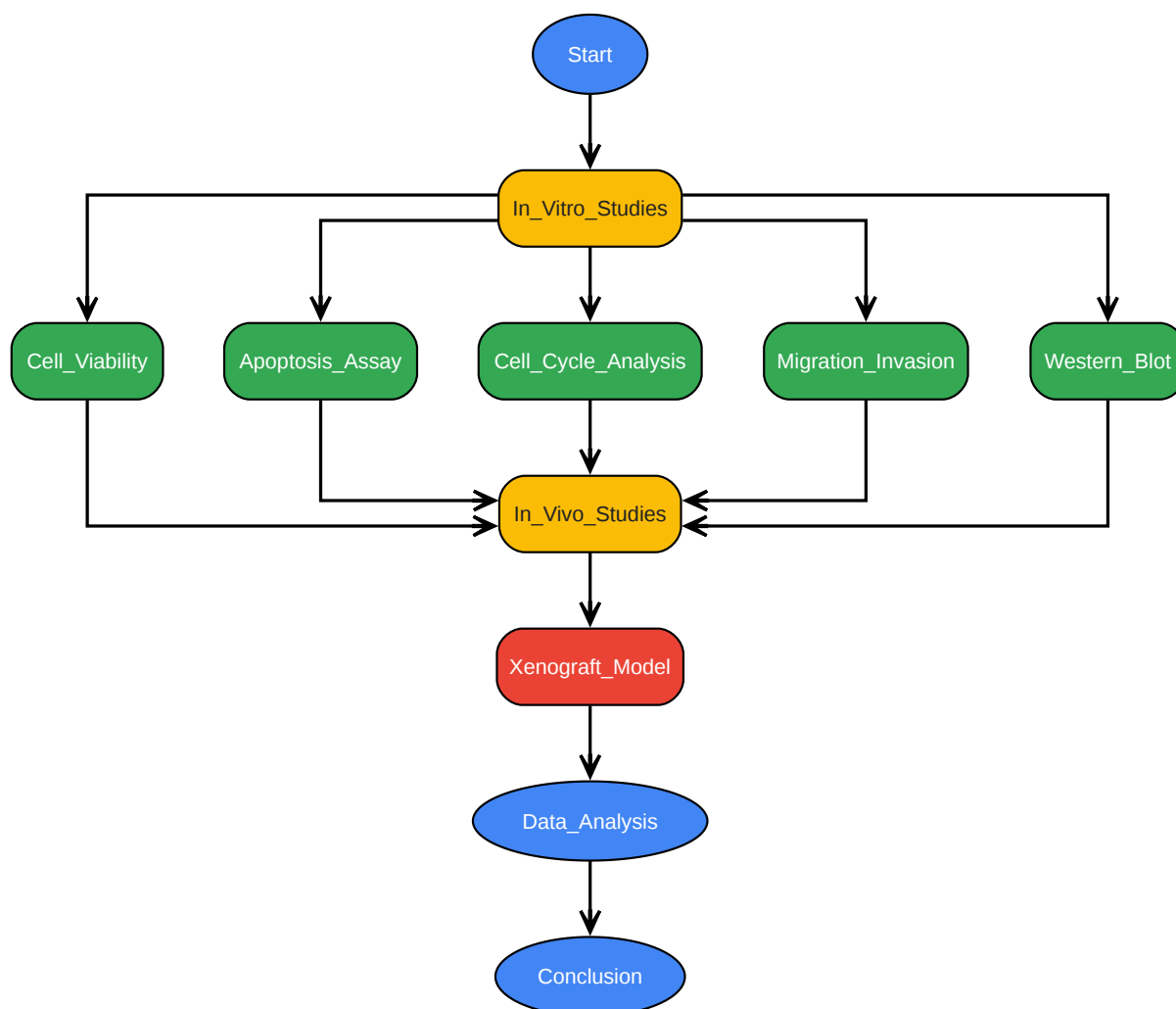
Mechanism of Action

SU11274 exerts its anti-tumor effects by specifically targeting the c-Met receptor. This inhibition leads to the downregulation of key downstream signaling pathways, including the PI3K/Akt and RAS/MEK/ERK pathways.[1][2][7] By blocking these cascades, **SU11274** effectively induces cell cycle arrest, promotes apoptosis, and curtails the migratory and invasive capabilities of cancer cells.[1][2][4]

Signaling Pathway

The following diagram illustrates the HGF/c-Met signaling pathway and the point of inhibition by **SU11274**.





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